

An In-depth Technical Profile of 1-Bromo-2-(difluoromethoxy)benzene

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Compound of Interest

Compound Name: 1-Bromo-2-(difluoromethoxy)benzene

Cat. No.: B065682

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This document provides a comprehensive overview of the fundamental physicochemical properties of **1-Bromo-2-(difluoromethoxy)benzene**, a crucial building block in modern organic synthesis. Its unique molecular structure makes it a valuable intermediate for researchers and professionals in drug development and agrochemical industries. The presence of both a bromine atom and a difluoromethoxy group allows for versatile applications in creating complex molecules with enhanced properties.

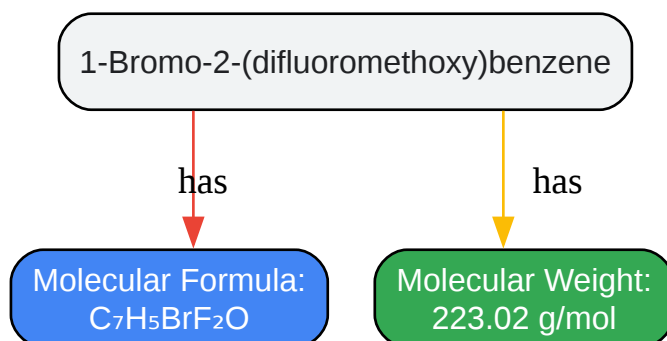
Physicochemical Data

The essential quantitative data for **1-Bromo-2-(difluoromethoxy)benzene** is summarized in the table below. This information is critical for reaction planning, stoichiometric calculations, and analytical characterization.

Property	Value	Reference
Molecular Formula	C ₇ H ₅ BrF ₂ O	[1]
Molecular Weight	223.02 g/mol	[1]
CAS Number	175278-33-8	[1]

Molecular Information and Properties

The following diagram illustrates the core relationship between the compound's name, its elemental composition (molecular formula), and its molar mass (molecular weight).



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References

- 1. calpaclab.com [calpaclab.com]
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